

Application Note: Mass Spectrometry

Fragmentation of 3,3'-(1,2-ethanediyl)biscyclohexene

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Compound of Interest

Compound Name: 3,3'-(1,2-Ethanediyl)biscyclohexene

CAS No.: 71617-23-7

Cat. No.: B12669250

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Executive Summary

Molecule: **3,3'-(1,2-ethanediyl)biscyclohexene** (C₁₄H₂₂) Primary Application: Impurity profiling in cyclohexene polymerization; structural elucidation of terpene-like dimers. Diagnostic Ions: m/z 81 (Base Peak), m/z 190 (M⁺), m/z 54 (RDA fragment), m/z 79. Key Mechanism: The fragmentation is dominated by allylic cleavage at the ring-chain junction, driven by the stability of the resulting cyclohexenyl cation, followed by secondary Retro-Diels-Alder decomposition.^[2]

Experimental Protocol (GC-MS)^{[3][4][5]}

This protocol ensures reproducible ionization and separation of the C₁₄ hydrocarbon dimer.

Sample Preparation

- Solvent: n-Hexane or Dichloromethane (HPLC Grade).

- Concentration: 10–50 µg/mL (ppm). High concentrations may lead to detector saturation due to the hydrocarbon's high ionization efficiency.
- Vial: Amber glass to prevent photo-oxidation of the allylic positions.

Instrument Parameters (Agilent/Thermo/Shimadzu Compatible)

Parameter	Setting	Rationale
Inlet Temp	250°C	Ensures rapid volatilization without thermal degradation of the dimer.
Injection Mode	Split (10:1 to 50:1)	Prevents column overload; sharpens early eluting peaks. [3]
Column	5% Phenyl-methylpolysiloxane (e.g., DB-5MS, HP-5)	Standard non-polar phase ideal for hydrocarbon separation.
Dimensions	30 m × 0.25 mm × 0.25 µm	Standard dimensions for resolution of isomers.
Carrier Gas	Helium @ 1.0 mL/min (Constant Flow)	Optimal linear velocity for MS sensitivity.
Oven Program	60°C (1 min) → 15°C/min → 280°C (5 min)	Rapid ramp prevents peak broadening of the C14 backbone.
Ion Source	EI (Electron Impact) @ 70 eV	Standard energy for library-matchable fragmentation.
Source Temp	230°C	Minimizes condensation of high-boiling fragments.
Scan Range	m/z 35 – 300	Captures M ⁺ (190) and low-mass alkene fragments.

Fragmentation Pathway Analysis

The mass spectrum of **3,3'-(1,2-ethanediyl)biscyclohexene** is characterized by a competition between Allylic Cleavage and Retro-Diels-Alder (RDA) reactions.

The Molecular Ion ($M^+[7][8]$ • m/z 190)

The molecular ion is visible but typically of low-to-moderate intensity. The presence of two double bonds and a flexible alkyl bridge allows for rapid energy dissipation, but the allylic bonds are fragile.

Primary Pathway: Allylic Cleavage (Formation of Base Peak m/z 81)

The most thermodynamically favorable bond rupture occurs at the C3–C(α) bond (the bond connecting the cyclohexene ring to the ethyl bridge).

- Mechanism: Homolytic cleavage separates the ring from the bridge.
- Driving Force: Formation of the resonance-stabilized Cyclohexenyl Cation ($C_6H_9^+$).
- Result: A dominant peak at m/z 81.
- Complementary Fragment: The neutral radical $C_8H_{13}^\bullet$ is lost (mass 109).

Secondary Pathway: Retro-Diels-Alder (RDA)

Cyclohexene derivatives are classic substrates for RDA, which reverses the [4+2] cycloaddition.^[4]

- Step 1: The cyclohexene ring unzips to release a neutral Ethylene molecule (C_2H_4 , 28 Da).
- Fragment 1: M^+ (190) $\rightarrow [M - 28]^+ = m/z$ 162. (Loss of ethylene from one ring).
- Fragment 2: The m/z 81 ion can also undergo RDA-like fragmentation (loss of C_2H_4) to yield m/z 53 or m/z 54 (Butadiene cation).

Dehydrogenation (m/z 79)

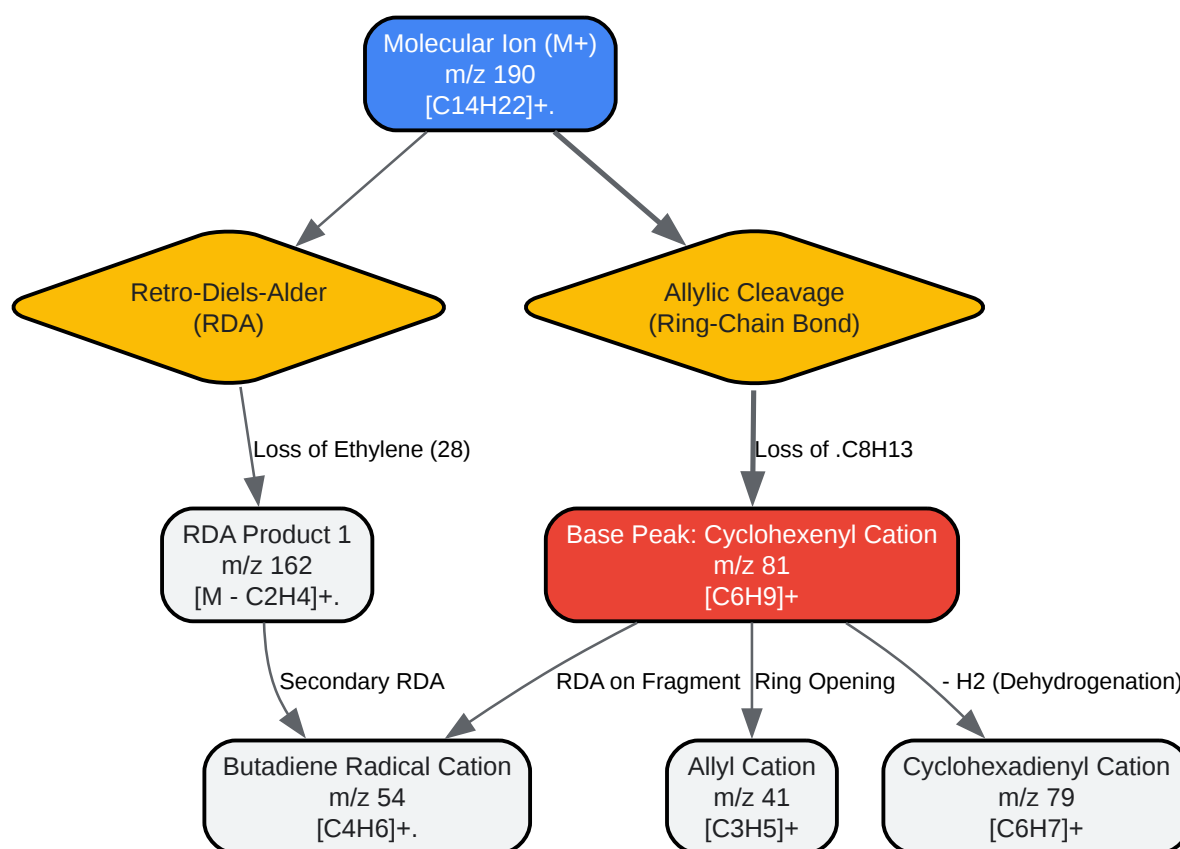
The m/z 81 cation often loses two hydrogen atoms (H₂) to form the highly stable, pseudo-aromatic cyclohexadienyl cation (C₆H₉⁺ → C₆H₇⁺) at m/z 79.

Data Summary: Diagnostic Ion Table

m/z (Mass-to-Charge)	Ion Identity	Formula	Origin/Mechanism	Relative Abundance (Est.)
190	Molecular Ion	[C ₁₄ H ₂₂] ⁺ •	Parent molecule. [3][4][5]	5–15%
162	RDA Fragment	[C ₁₂ H ₁₈] ⁺ •	Loss of Ethylene (C ₂ H ₄) from one ring.	5–10%
95	Homolog Fragment	[C ₇ H ₁₁] ⁺	Cleavage of central ethane bond (minor).	10–20%
81	Base Peak	[C ₆ H ₉] ⁺	Allylic Cleavage of ring-chain bond.	100%
79	Dehydrogenated	[C ₆ H ₇] ⁺	Loss of H ₂ from m/z 81.	40–60%
54	Butadiene	[C ₄ H ₆] ⁺ •	Retro-Diels-Alder product.	20–40%
41	Allyl Cation	[C ₃ H ₅] ⁺	General hydrocarbon background.	30–50%

Mechanistic Visualization (Graphviz)

The following diagram illustrates the hierarchical fragmentation logic, moving from the parent ion to the stable terminal fragments.



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Caption: Fragmentation tree of **3,3'-(1,2-ethanediyl)biscyclohexene** showing the dominant allylic cleavage pathway to m/z 81.

Interpretation Guide for Analysts

- Confirming the Structure: Look for the m/z 190 parent ion. If absent (common in hard ionization), lower the electron energy to 50 eV or use Chemical Ionization (CI) with Methane to observe the $[M+H]^+$ adduct.
- Differentiating Isomers:
 - 1,2-bis(3-cyclohexenyl)ethane (This molecule): Dominant m/z 81.^[6]
 - 1,2-bis(1-cyclohexenyl)ethane (Conjugated isomer): Would show a stronger m/z 95 (due to allylic resonance extending to the bridge) and a more intense molecular ion due to conjugation stability.

- Purity Checks: If m/z 91 (Tropylium) is observed, it indicates dehydrogenation to an aromatic system (impurity or thermal degradation in the injector).

References

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